

Technical Support Center: Optimizing Chromium Adhesion Layers for Gold Films

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Compound of Interest

Compound Name: Chromium;gold

CAS No.: 53240-52-1

Cat. No.: B14653710

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with chromium adhesion layers for gold thin films.

Frequently Asked Questions (FAQs)

Q1: Why is a chromium (Cr) adhesion layer necessary for gold (Au) films?

A1: Gold exhibits poor adhesion to common substrates like silicon, silicon dioxide (SiO₂), and glass.^{[1][2]} An intermediate adhesion layer is required to act as a "glue" between the substrate and the gold film.^[3] Chromium is a common choice because it adheres well to both the oxide on the substrate surface and the gold layer, significantly improving the mechanical stability of the film.^{[4][5]}

Q2: What is the optimal thickness for a chromium adhesion layer?

A2: The optimal thickness depends on the specific application, substrate, and deposition conditions. However, a general guideline is a thickness between 2 and 50 nm.^[6]

- For most applications: A thickness of 5-10 nm is often sufficient.
- Commonly cited range: Excellent adhesion is reported for Cr layers between 1 and 30 nm thick.[\[7\]](#)
- Typical thickness: For applications like aluminum mirrors or electronics, a thickness of around 30 nm is typical.[\[6\]](#)[\[8\]](#)

Q3: What are the consequences of the chromium layer being too thin?

A3: An overly thin or non-continuous chromium layer may not provide enough of a bonding interface, leading to poor adhesion. This can result in the gold film delaminating or peeling off the substrate, especially during subsequent processing steps or handling.[\[1\]](#)

Q4: What happens if the chromium layer is too thick?

A4: A chromium layer that is too thick (e.g., > 100 nm) can develop high internal stresses.[\[7\]](#) This intrinsic stress can be significant enough to cause spontaneous delamination of the entire Cr/Au film stack from the substrate.[\[7\]](#)[\[8\]](#)

Q5: I am observing my gold film peeling off. What are the possible causes and how can I fix it?

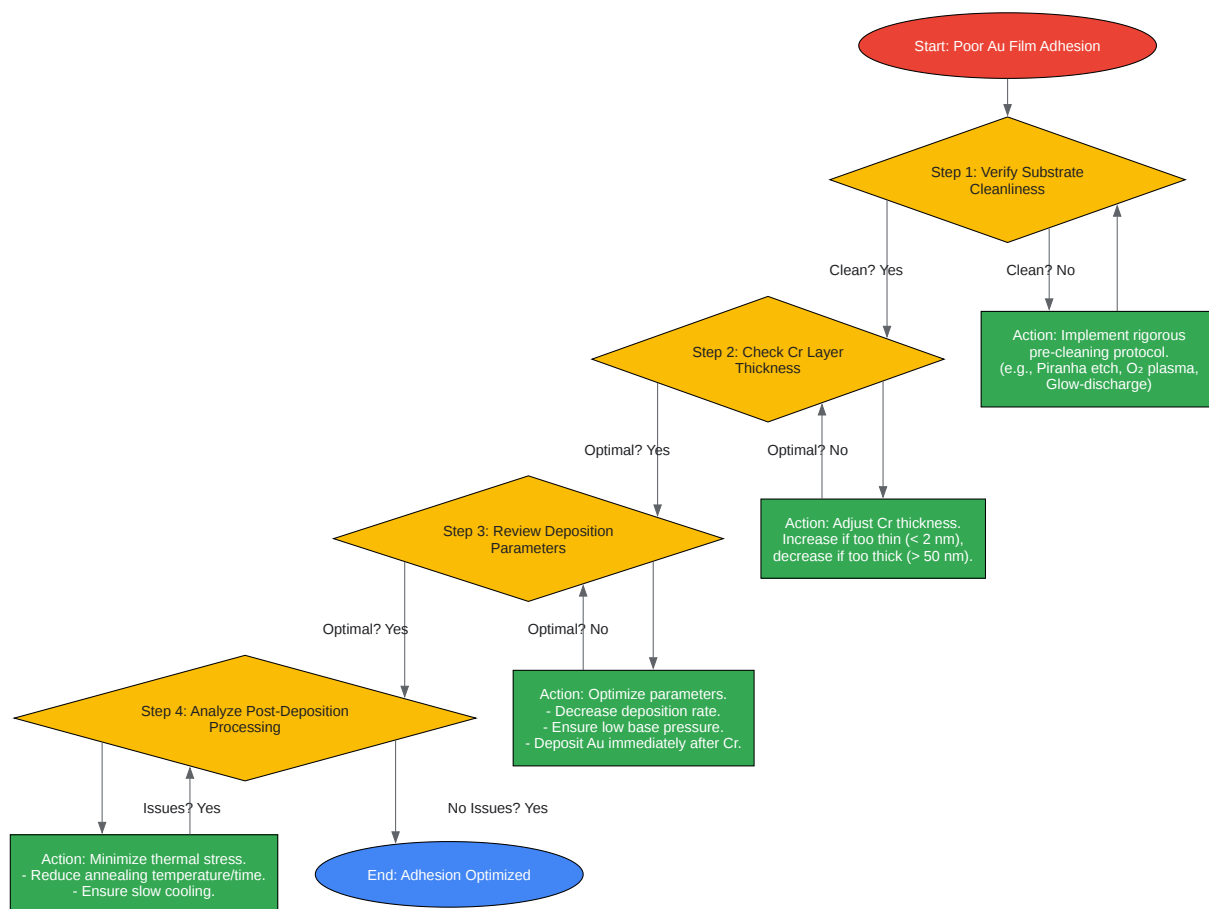
A5: Gold film delamination is a common issue that can stem from several factors. Please refer to the troubleshooting guide below for a systematic approach to diagnosing and resolving this problem.

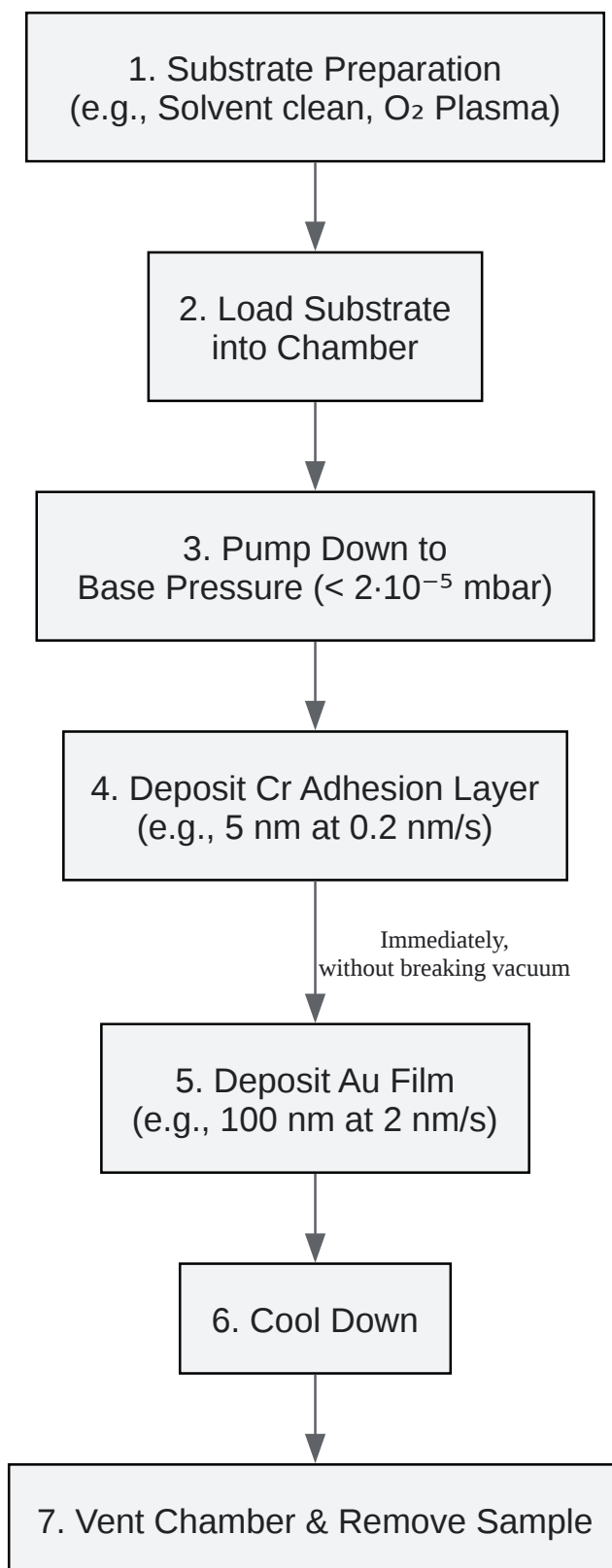
Troubleshooting Guide: Poor Adhesion and Delamination

This guide provides a step-by-step approach to resolving common adhesion problems with Cr/Au films.

Problem: The gold film is peeling, flaking, or lifting off the substrate.

Logical Troubleshooting Workflow





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